

GDC-0994 stability and storage conditions for research

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Compound of Interest

Compound Name: *Ravoxertinib*

Cat. No.: *B612210*

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GDC-0994 Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with detailed information on the stability and storage of the ERK1/2 inhibitor, GDC-0994 (**Ravoxertinib**).

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of GDC-0994?

A1: The solid form of GDC-0994 should be stored at -20°C. Under these conditions, it is stable for up to three years^{[1][2]}. For long-term storage, it is recommended to desiccate the compound^[3].

Q2: What is the best way to prepare and store stock solutions of GDC-0994?

A2: It is recommended to dissolve GDC-0994 in a suitable solvent such as DMSO. For in vitro studies, stock solutions are typically prepared at a concentration of 10 mM in DMSO^[4]. To maintain stability, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C^{[1][5]}.

Q3: How long are stock solutions of GDC-0994 stable?

A3: The stability of GDC-0994 stock solutions can vary depending on the solvent and storage temperature. There are some discrepancies between suppliers, so it is always best to consult

the datasheet provided with your specific compound lot. General guidelines are provided in the table below. For GDC-0994 hydrochloride, storage at -80°C is recommended for up to 6 months, and at -20°C for up to 1 month, with the product sealed and protected from moisture[6].

Q4: Can I store GDC-0994 solutions at -20°C?

A4: Yes, but the stability is reduced compared to storage at -80°C. Stock solutions in DMSO may be stable for one month at -20°C[1][6]. For longer-term storage, -80°C is recommended[1][5].

Q5: For in vivo experiments, how should I prepare GDC-0994?

A5: For in vivo experiments, it is recommended to prepare the working solution fresh on the same day of use[5]. A common method for oral administration involves creating a homogeneous suspension in a vehicle like CMC-Na (carboxymethylcellulose sodium)[2].

Troubleshooting Guide

Issue: My GDC-0994 is not fully dissolving or is precipitating out of solution.

- Possible Cause 1: Incorrect Solvent or Concentration.
 - Solution: Ensure you are using a recommended solvent such as DMSO, ethanol, or DMF. GDC-0994 is insoluble in water[2]. Check the solubility data to ensure you have not exceeded the maximum concentration. Using fresh DMSO is recommended as moisture-absorbing DMSO can reduce solubility[1].
- Possible Cause 2: Low Temperature.
 - Solution: Gentle heating and/or sonication can help to dissolve the compound if precipitation or phase separation occurs during preparation[5].
- Possible Cause 3: Compound Degradation.
 - Solution: If the compound has been stored improperly or for an extended period, it may have degraded. It is recommended to use a fresh vial of the compound.

Data Summary Tables

Table 1: Storage Conditions for GDC-0994

Form	Storage Temperature	Recommended Duration	Citations
Solid (Powder)	-20°C	3 years	[1][2]
Stock Solution (in DMSO)	-80°C	1 to 2 years	[1][5]
Stock Solution (in DMSO)	-20°C	1 month	[1]
GDC-0994 HCl Stock	-80°C	6 months	[6]
GDC-0994 HCl Stock	-20°C	1 month	[6]

Table 2: Solubility of GDC-0994

Solvent	Maximum Concentration	Citations
DMSO	~88 mg/mL (~200 mM)	[1][2]
Ethanol	~30 - 88 mg/mL	[2][7]
DMF	~30 mg/mL	[7]
Water	Insoluble	[2]

Experimental Protocols

Protocol 1: Preparation of a 10 mM GDC-0994 Stock Solution in DMSO

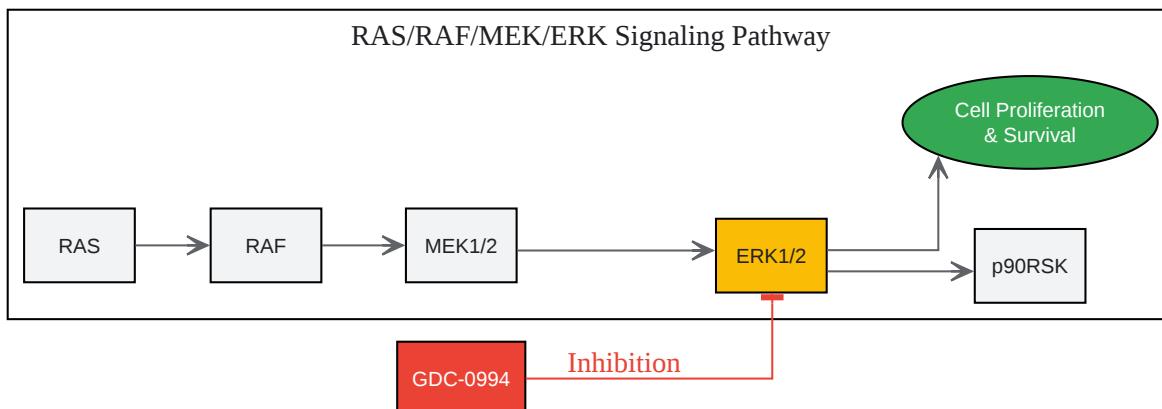
- Weighing: Accurately weigh the required amount of GDC-0994 powder in a sterile microcentrifuge tube. (Molecular Weight: 439.85 g/mol [1][2])

- Solvent Addition: Add the calculated volume of fresh, anhydrous DMSO to achieve a final concentration of 10 mM.
- Dissolution: Vortex the solution until the compound is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary[5].
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots in sterile tubes.
- Storage: Store the aliquots at -80°C for long-term storage[1][5].

Protocol 2: General Stability Assessment of GDC-0994 in Solution

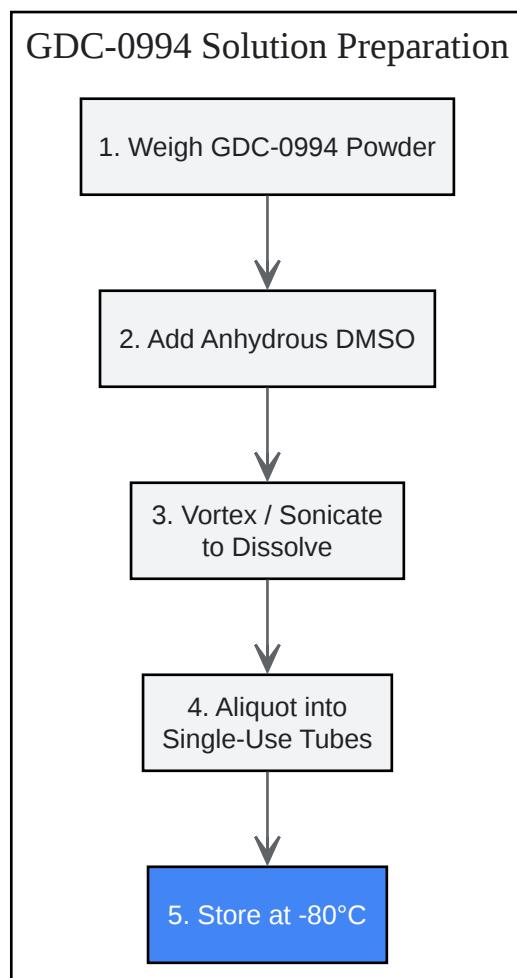
- Preparation: Prepare a stock solution of GDC-0994 in the desired solvent at a known concentration.
- Initial Analysis (Time 0): Immediately after preparation, analyze an aliquot of the solution using a suitable analytical method such as High-Performance Liquid Chromatography (HPLC) to determine the initial purity and concentration.
- Storage: Store the remaining aliquots under the desired test conditions (e.g., different temperatures, light exposure).
- Time-Point Analysis: At specified time intervals (e.g., 24 hours, 1 week, 1 month), retrieve an aliquot and re-analyze it using the same analytical method.
- Data Comparison: Compare the purity and concentration at each time point to the initial "Time 0" data to determine the extent of degradation.

Visualizations



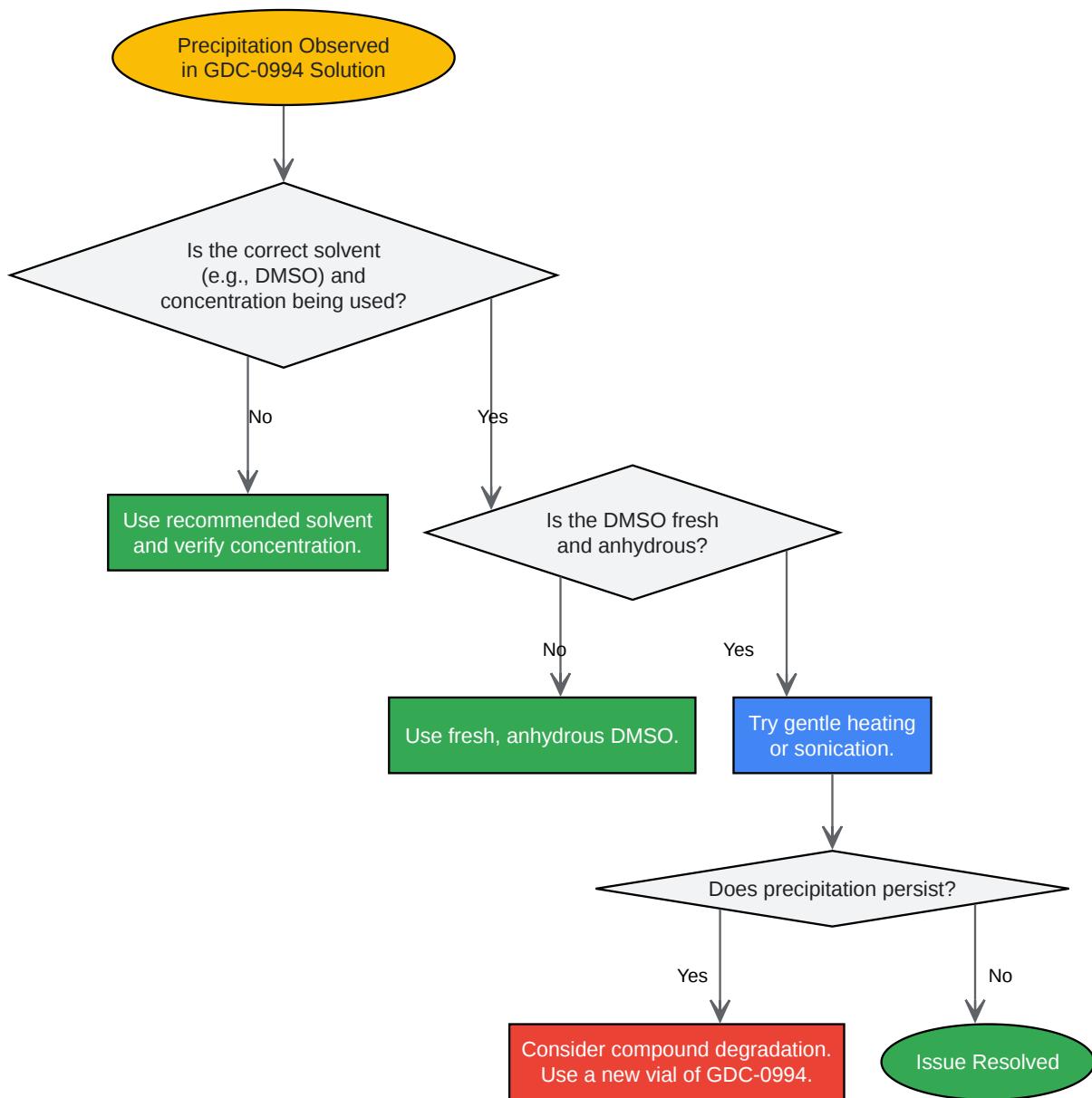
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Caption: GDC-0994 inhibits the RAS/RAF/MEK/ERK signaling pathway by targeting ERK1/2.



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Caption: Experimental workflow for preparing GDC-0994 stock solutions.

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Caption: Troubleshooting decision tree for GDC-0994 solubility issues.

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